

Hazard Assessment: Understanding the Risks of 4-Cyanophenylacetic Acid

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Compound of Interest

Compound Name: 4-Cyanophenylacetic acid

Cat. No.: B181627

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4-Cyanophenylacetic acid is a solid organic compound whose primary hazards stem from its cyano (-C≡N) group and its potential for irritation. The cyano group imparts toxicity characteristic of cyanide compounds, which can be harmful if ingested, inhaled, or absorbed through the skin.^[1] The compound itself is also a known skin and eye irritant.^[2]

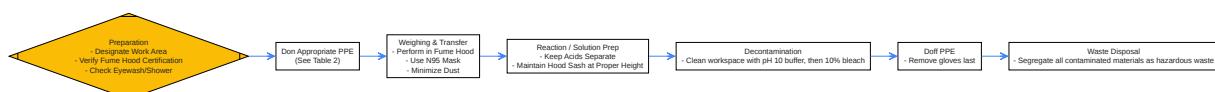
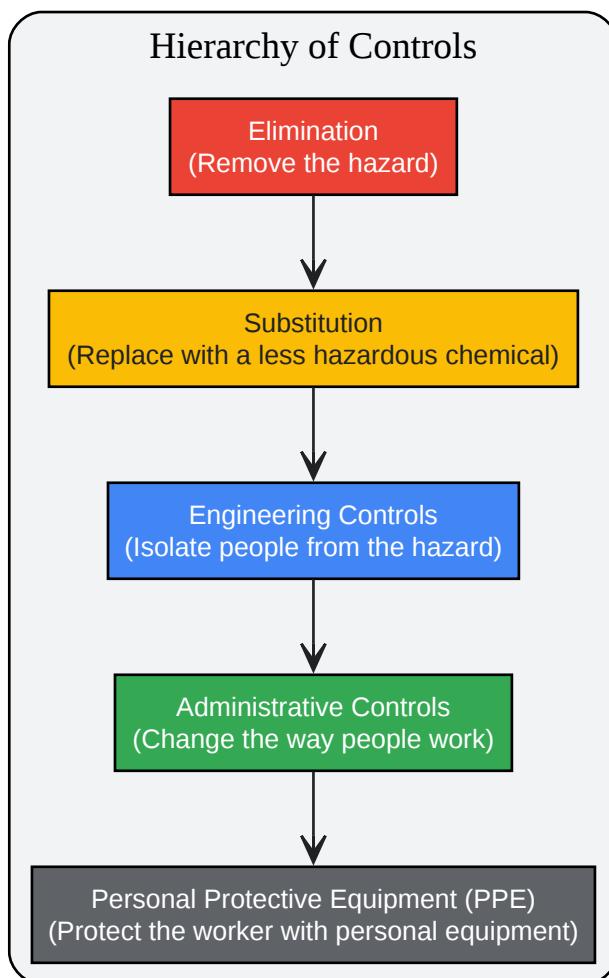
A critical, and potentially fatal, hazard is the generation of highly toxic hydrogen cyanide (HCN) gas if the compound comes into contact with acids.^{[3][4]} Therefore, protocols must be designed to rigorously prevent such mixing.

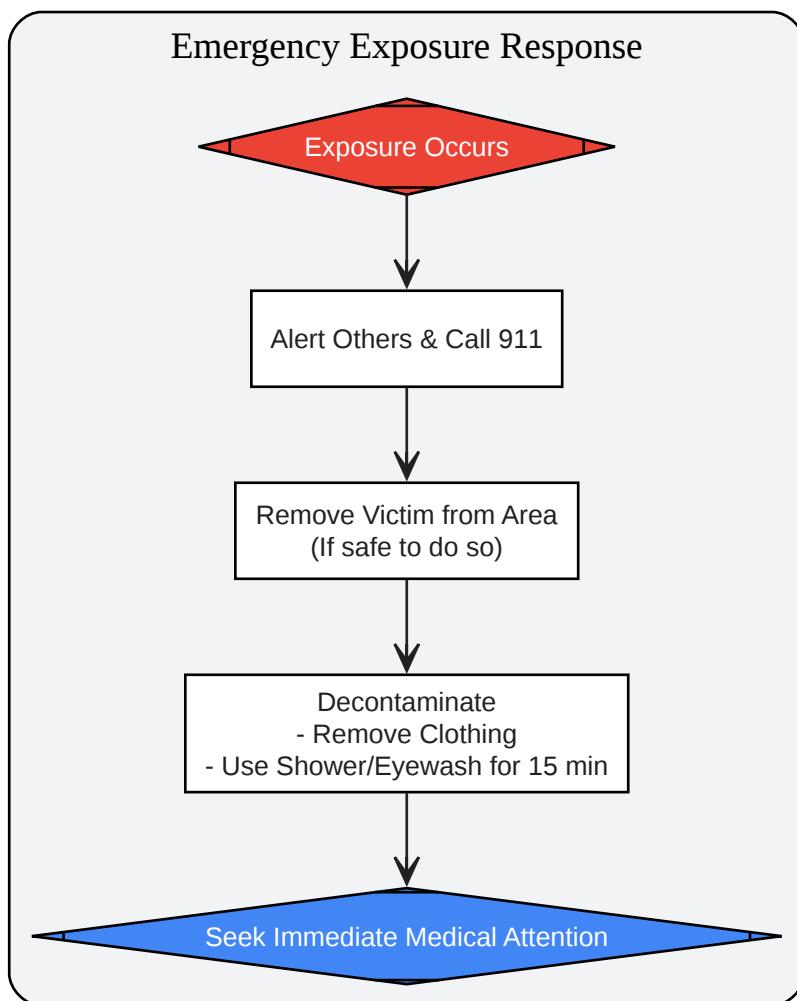
Table 1: Chemical and Hazard Identification

Property	Information
Chemical Name	4-Cyanophenylacetic acid
CAS Number	5462-71-5
Molecular Formula	C ₉ H ₇ NO ₂
Physical Form	Solid, white to pale brown powder [5]
GHS Hazard Statements	H302: Harmful if swallowed [2]
	H312: Harmful in contact with skin [1]
	H315: Causes skin irritation [2]
	H319: Causes serious eye irritation [2]
	H332: Harmful if inhaled [1]
Signal Word	Warning [2]

The Hierarchy of Controls: A Foundational Safety Principle

Personal Protective Equipment (PPE) is the final line of defense. Its effectiveness depends on the implementation of preceding control measures. Before any work begins, the following hierarchy must be considered, with the goal of implementing the highest level of protection feasible.





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